Technical Guide: Structure Elucidation of 2-(2-Chloro-4-cyclopropylphenyl)acetic acid

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Compound of Interest

Compound Name:	*2-(2-Chloro-4-cyclopropylphenyl)acetic acid*
Cat. No.:	*B13042394*

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Executive Summary & Chemical Context

2-(2-Chloro-4-cyclopropylphenyl)acetic acid (Formula: $C_{11}H_{11}ClO_2$; MW: 210.66 g/mol) is a critical pharmacophore building block. Its structural integrity is defined by three features: a carboxylic acid tail, a chlorine atom at the ortho position, and a cyclopropyl ring at the para position relative to the acetic acid moiety.

In drug development, particularly for URAT1 inhibitors used in gout therapy (similar to Lesinurad intermediates), the precise regiochemistry of substituents is non-negotiable. Synthetic routes involving electrophilic aromatic substitution or metal-catalyzed cross-couplings often generate regioisomers (e.g., 2-chloro-5-cyclopropyl analogs). This guide provides a self-validating protocol to unambiguously confirm the 1,2,4-substitution pattern.

Synthetic Origin & Impurity Profile

Understanding the synthesis is prerequisite to elucidation. A common industrial route involves:

- Starting Material: 4-Bromo-2-chlorotoluene.

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- Cyclopropanation: Suzuki-Miyaura coupling with cyclopropylboronic acid.
- Carboxylation: Bromination of the benzylic methyl group followed by cyanation and hydrolysis.

Critical Impurity Risk:

- Regioisomer A: 2-(2-Chloro-5-cyclopropylphenyl)acetic acid (Resulting from isomerization during coupling).
- Regioisomer B: 2-(3-Chloro-4-cyclopropylphenyl)acetic acid (Resulting from incorrect starting material chlorination).

Differentiation requires advanced 2D NMR, as Mass Spectrometry (MS) alone cannot distinguish these isomers.

Analytical Strategy & Elucidation Protocol

High-Resolution Mass Spectrometry (HRMS)

Objective: Validate elemental composition and halogen presence.

- Method: ESI- (Negative Mode).
- Diagnostic Criteria:
  - $[M-H]^-$ Ion: Calculated m/z 209.0375.
  - Isotope Pattern: A distinct 3:1 intensity ratio for [M] and [M+2] peaks confirms the presence of one Chlorine atom (

    Cl vs

    Cl).
  - Fragmentation: Loss of CO_2 (44 Da) to yield the stabilized benzyl anion (

    ~165).

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Nuclear Magnetic Resonance (NMR) Spectroscopy

The core elucidation relies on establishing the 1,2,4-substitution pattern.

1H NMR Analysis (400 MHz, DMSO-d_6)

- Cyclopropyl Region (

  0.6 – 2.0 ppm):

  - The cyclopropyl group is a strong shielding cone. Look for two multiplets (2H each) around 0.7–1.0 ppm and a methine septet/multiplet around 1.9 ppm.

- Benzylic Methylene (

  ~3.65 ppm):

  - A sharp singlet (2H). This signal is the "anchor" for HMBC correlations.

- Aromatic Region (

  6.9 – 7.3 ppm):

  - H3 (Ortho to Cl, Meta to CH_2): Appears as a doublet (

    Hz) due to meta-coupling.

  - H5 (Meta to Cl, Ortho to Cyclopropyl): Appears as a doublet of doublets (

    Hz).

  - H6 (Ortho to CH_2, Meta to Cl): Appears as a doublet (

    Hz).

2D NMR Connectivity Logic

To prove the Chlorine is at C2 and Cyclopropyl is at C4:

- NOESY (Nuclear Overhauser Effect):

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- Key Correlation: The Benzylic CH_2 (at C1) will show a strong NOE only to H6.
- Differentiation: If Cl were at C6 (2-acetic-6-chloro isomer), the CH_2 would show NOE to H5, or no strong aromatic NOE if flanked by substituents.
- Cyclopropyl NOE: The cyclopropyl methine proton must show NOE correlations to H3 and H5.

- HMBC (Heteronuclear Multiple Bond Correlation):
  - The Carbonyl carbon (COOH) correlates to the Benzylic CH_2.
  - The Benzylic CH_2 correlates to C1, C2 (bearing Cl), and C6.
  - C4 (bearing cyclopropyl) will show correlations from H3 and H5, but not H6.

Visualized Elucidation Workflow

The following diagram illustrates the logical flow from raw sample to confirmed structure, highlighting the "Go/No-Go" decision points.

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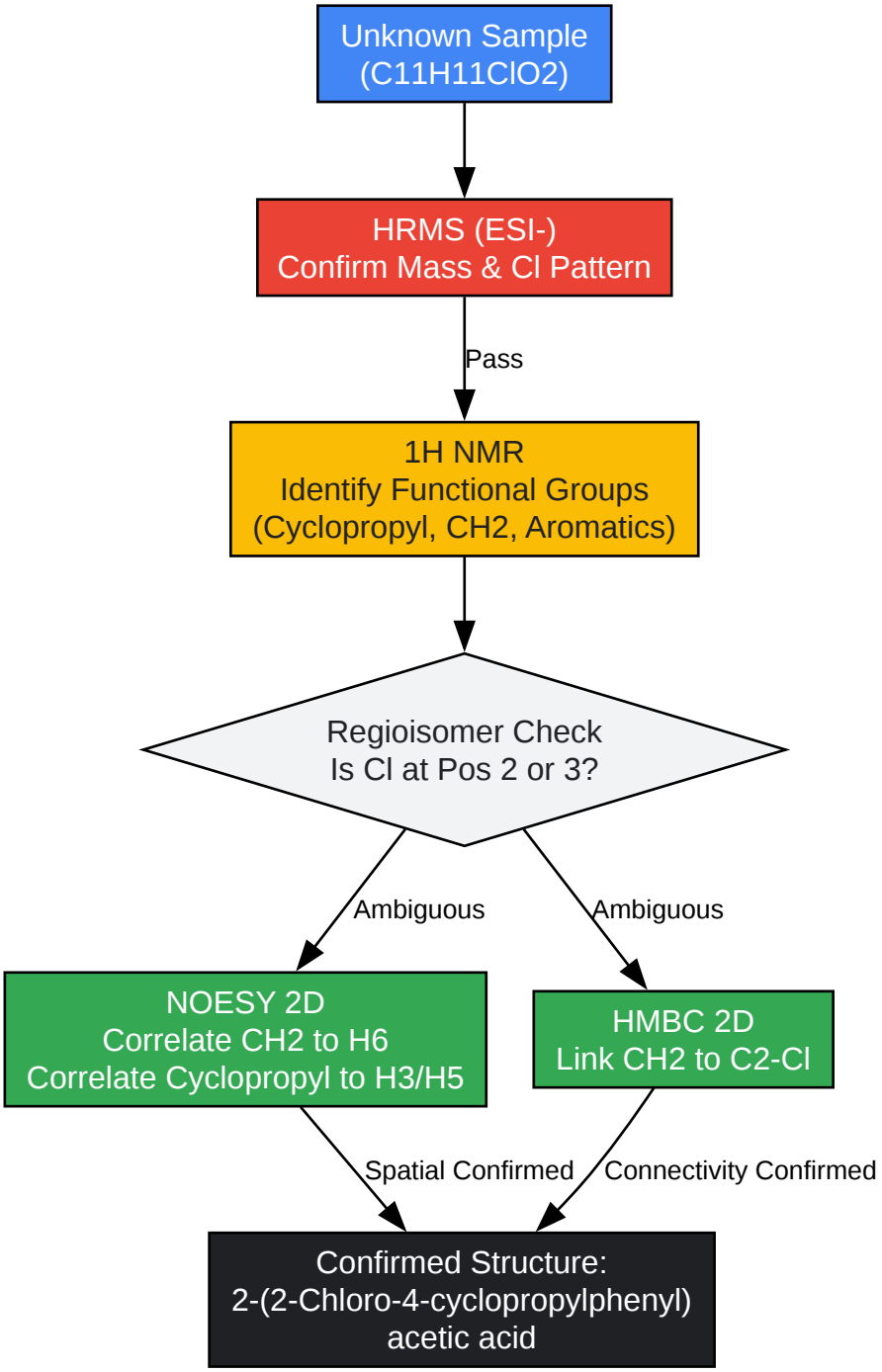

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Caption: Step-by-step structural validation workflow distinguishing the target molecule from potential regioisomers.

Standard Reference Data (Predicted)

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Use the table below to validate your experimental data. Values are derived from substituent chemical shift additivity rules (Pretsch/Silverstein) and analogous structures (e.g., Lesinurad intermediates).

Position	Atom Type	H (ppm)	Multiplicity (Hz)	C (ppm)	HMBC Correlations (H C)
1	C-q	-	-	132.5	-
2	C-Cl	-	-	134.1	-
3	CH	7.05	d (1.8)	126.8	C1, C2, C4, C5
4	C-Cyc	-	-	145.2	-
5	CH	6.98	dd (8.0, 1.8)	124.5	C1, C3, C4
6	CH	7.22	d (8.0)	131.0	C1, C2, C4, C-
	CH_2	3.68	s	38.5	C1, C2, C6, COOH
COOH	C=O	12.4	br s	172.5	C-
Cyc-CH	CH	1.88	m	15.1	C3, C4, C5
Cyc-CH_2	CH_2	0.95	m	10.2	Cyc-CH
Cyc-CH_2	CH_2	0.65	m	10.2	Cyc-CH

Structural Connectivity Diagram

The diagram below visualizes the critical HMBC (Long-range C-H) and NOESY (Spatial) correlations required to confirm the structure.

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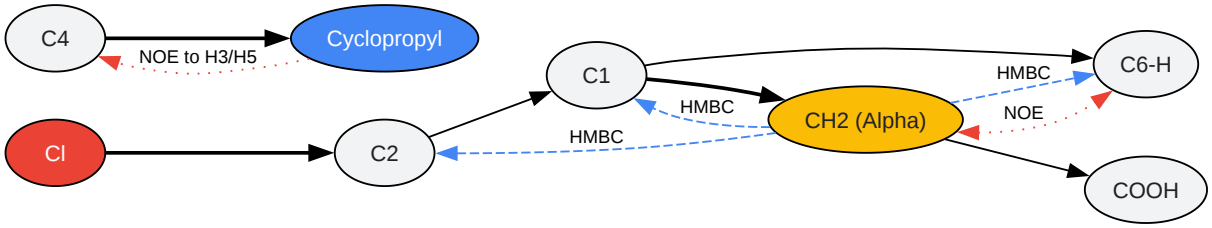

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Caption: Key HMBC (Blue) and NOESY (Red) correlations establishing regiochemistry.

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